

Application Notes and Protocols for the Analytical Determination of Fructose-L-tryptophan

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Compound of Interest

Compound Name: *Fructose-L-tryptophan*

Cat. No.: *B142044*

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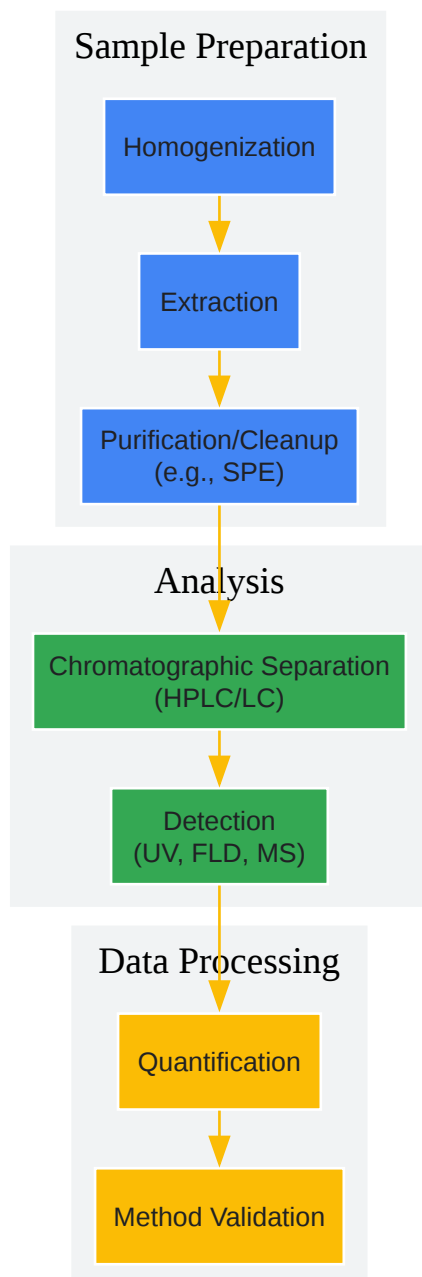
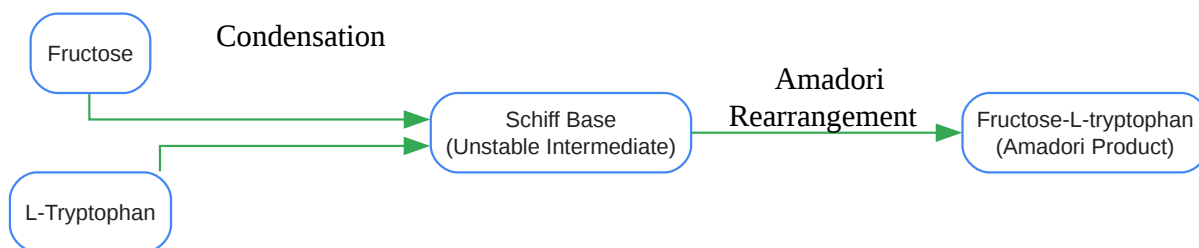
For Researchers, Scientists, and Drug Development Professionals

Introduction

Fructose-L-tryptophan is an Amadori rearrangement product formed from the non-enzymatic glycation of L-tryptophan with fructose. This compound is of significant interest in food chemistry, nutrition, and biomedical research due to its potential physiological effects. Accurate and reliable analytical methods are crucial for its detection and quantification in various matrices, including food products and biological samples. These application notes provide an overview of the common analytical techniques and detailed protocols for the determination of **Fructose-L-tryptophan**.

Formation of Fructose-L-tryptophan

Fructose-L-tryptophan is formed through the Maillard reaction, a complex series of reactions between reducing sugars and amino acids. The initial step involves the condensation of the carbonyl group of fructose with the primary amino group of L-tryptophan to form a Schiff base. This unstable intermediate then undergoes an irreversible rearrangement to form the more stable 1-amino-1-deoxy-2-ketose, known as the Amadori product, which in this case is **Fructose-L-tryptophan**.



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